

Technical Support Center: Synthesis of 2-Fluorofluorene

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Compound of Interest

Compound Name: 2-Fluorofluorene

Cat. No.: B1330293

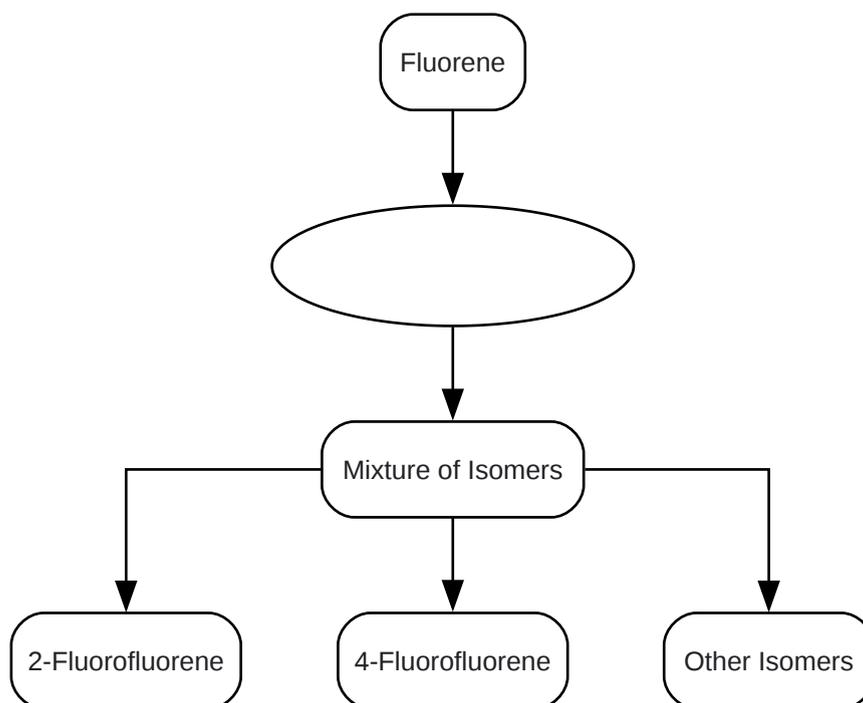
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Welcome to the technical support center for the synthesis of **2-Fluorofluorene**. This guide is designed for researchers, scientists, and drug development professionals to navigate the common challenges encountered during this synthetic procedure. Here, we will delve into the intricacies of the synthesis, providing troubleshooting advice and in-depth explanations to ensure the success of your experiments.

I. Overview of the Primary Synthetic Route: The Balz-Schiemann Reaction

The most common and reliable method for the synthesis of **2-Fluorofluorene** is a modified Balz-Schiemann reaction. This multi-step process begins with the readily available 2-Aminofluorene, proceeds through a diazonium salt intermediate, and culminates in the formation of the desired fluorinated product.

Workflow Diagram: Synthesis of 2-Fluorofluorene via Balz-Schiemann Reaction



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